

An In-depth Technical Guide to Tigloylgomisin P

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tigloylgomisin P

Cat. No.: B15563231

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Compound Data

Tigloylgomisin P is a lignan primarily extracted from the fruits of *Schisandra chinensis*. It has garnered research interest due to its potential anti-HIV and anticancer properties, with demonstrated cytotoxicity against KB and A549 cell lines.^[1]

A clear understanding of the fundamental molecular characteristics of **Tigloylgomisin P** is essential for its application in research and drug development. The table below summarizes its key identifiers and physicochemical properties.

| Property | Value | Source |
|----------------------------|--------------|-------------------------------|
| Molecular Formula | C28H34O9 | ^[1] ^[2] |
| Molecular Weight | 514.56 g/mol | ^[1] |
| Alternate Molecular Weight | 514.57 g/mol | ^[2] |
| CAS Number | 69176-51-8 | ^[3] |

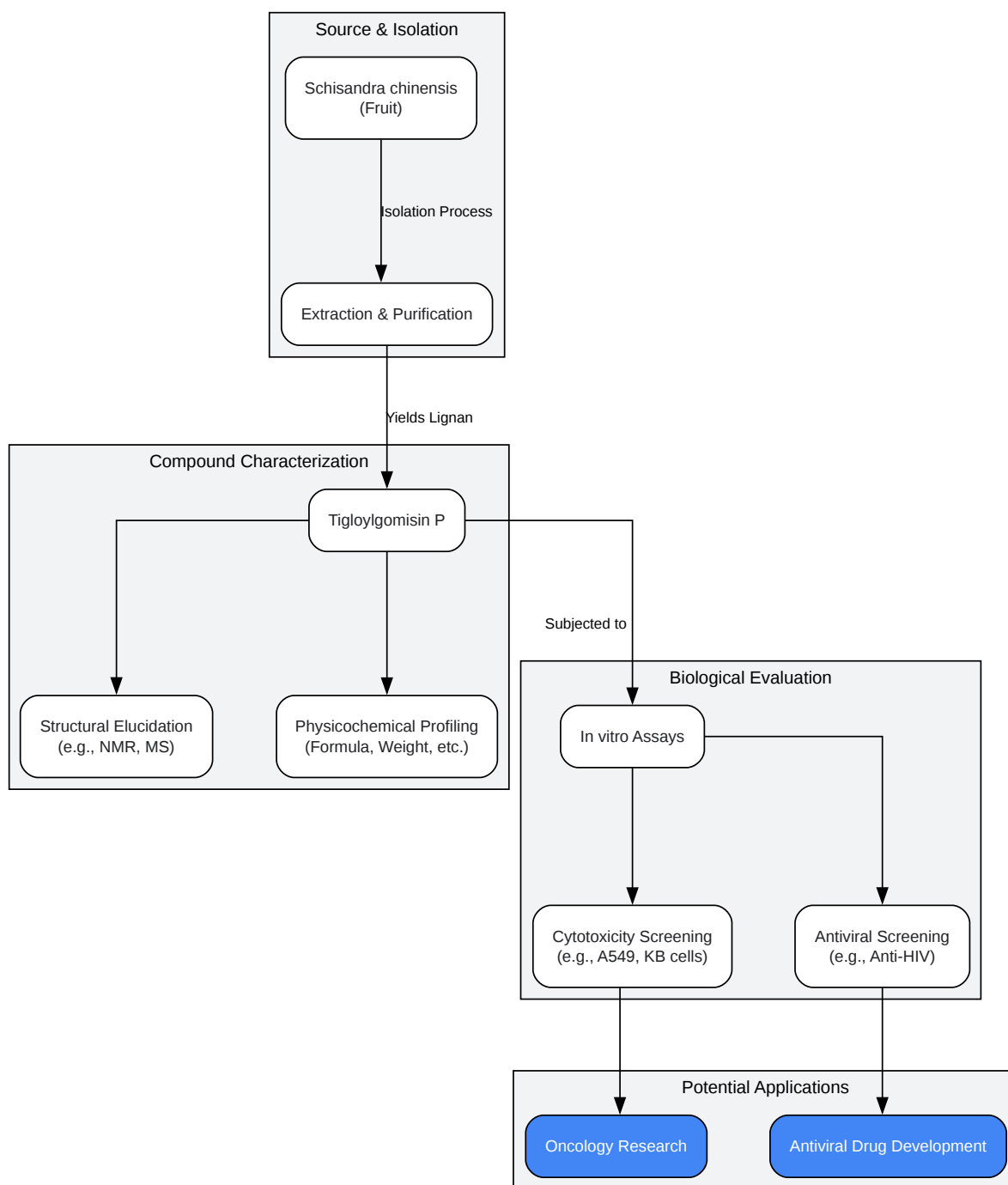
Experimental Data

Tigloylgomisin P has exhibited cytotoxic effects against different cancer cell lines. The half-maximal inhibitory concentrations (IC50) are presented below, offering a quantitative measure of its potency.

| Cell Line | IC50 (μM) | Application | Source |
|-----------|-----------|----------------------|---------------------|
| KB | 28 | Anticancer Research | [1] |
| A549 | 18.77 | Lung Cancer Research | [1] |

Illustrative Workflow for Tigloylgomisin P Research

The following diagram outlines a general workflow from the isolation of **Tigloylgomisin P** to its evaluation for therapeutic potential. This represents a typical pathway for natural product drug discovery.



[Click to download full resolution via product page](#)

Caption: General research workflow for **Tigloylgomisin P**.

This technical guide provides a summary of the currently available information on **Tigloylgomisin P**. Further research is required to elucidate its mechanisms of action and full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tigloylgomisin P | Tiglogomisin P | Schisandra | Lignans | TargetMol [targetmol.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Tigloylgomisin P Price from Supplier Brand Chengdu Push Bio-technology Co., Ltd. on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tigloylgomisin P]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15563231#tigloylgomisin-p-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com